

# Application of Silver 2-ethylhexanoate in creating conductive tracks on polymer substrates.

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## Compound of Interest

Compound Name: Silver 2-ethylhexanoate

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## Application of Silver 2-Ethylhexanoate in Creating Conductive Tracks on Polymer Substrates

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

### Introduction

**Silver 2-ethylhexanoate** is a metal-organic compound that serves as a precursor for the formation of highly conductive silver tracks on various substrates, including flexible polymers. Its primary advantage lies in its decomposition at relatively low temperatures, leaving behind pure metallic silver. This characteristic makes it particularly suitable for applications in flexible electronics, where temperature-sensitive polymer substrates are commonly used. This document provides detailed application notes and experimental protocols for utilizing **silver 2-ethylhexanoate** in the fabrication of conductive patterns.

**Silver 2-ethylhexanoate** can be used as a component in two main types of conductive ink formulations: as an additive in silver nanoparticle-based pastes and as the primary silver source in metal-organic decomposition (MOD) inks. In nanoparticle pastes, it acts as a sintering aid, decomposing to fill voids between silver nanoparticles and enhancing the conductivity and

density of the final conductive track.[1][2][3] In MOD inks, a solution of **silver 2-ethylhexanoate**, often with other additives, is deposited on the substrate and subsequently heated or irradiated to decompose the organic components and form a solid conductive silver film.

The thermal decomposition of **silver 2-ethylhexanoate** typically begins at around 150°C, with a maximum decomposition rate at approximately 183°C.[1] This process results in a significant weight loss of about 56.7%, corresponding to the removal of the organic ligand and leaving behind pure silver.[1]

## Data Presentation

The following tables summarize quantitative data from various studies on the use of **silver 2-ethylhexanoate** for creating conductive tracks.

Table 1: Performance of **Silver 2-Ethylhexanoate** in Nano-Silver Pastes

Silver 2-Ethylhexanoate Content (wt%)	Sintering Temperature (°C)	Sintering Time (min)	Pressure (MPa)	Resulting Resistivity ( $\Omega\cdot\text{m}$ )	Shear Strength (MPa)	Reference
17.5	250	30	10	$(3.50 \pm 0.02) \times 10^{-7}$	57.48	[1][3]
25	250	30	10	Higher than 17.5 wt%	-	[1]
-	200	-	-	Poor sintering	-	[1]

Table 2: Properties of Conductive Films from Metallo-Organic Decomposition (MOD) Inks

Ink Formulation	Substrate	Curing Temperature (°C)	Curing Time (min)	Resulting Conductivity (S/m)	Resulting Resistivity ( $\Omega\cdot\text{cm}$ )	Reference
Silver oxalate with 1,2-diaminopropane in ethanol	Flexible	170	-	$8.76 \times 10^6$	-	[4]
Silver oxalate with 1,2-diaminopropane in ethanol	Flexible	130	30	$8.46 \times 10^6$	-	[4]
Ag flakes with $\alpha$ -terpineol and 5 wt% silver 2-ethylhexanoate	-	250	-	-	$7.8 \times 10^{-6}$	[5]
Silver citrate with ethylenediamine	Polyimide	155	-	Good conductivity	-	[6]
Water-based silver oxalate-1,2-propanediamine complex	-	130	-	$2.17 \times 10^6$	-	[7]

## Experimental Protocols

### Protocol 1: Formulation of a Low-Temperature Sintering Nano-Silver Paste

This protocol describes the preparation of a nano-silver paste incorporating **silver 2-ethylhexanoate** as a sintering aid.

Materials:

- Silver nanoparticles
- **Silver 2-ethylhexanoate**
- Organic solvent (e.g., alpha-terpineol)
- Dispersant
- Three-roll mill

Procedure:

- Synthesis of **Silver 2-Ethylhexanoate**: While commercially available, **silver 2-ethylhexanoate** can be synthesized by reacting silver nitrate with 2-ethylhexanoic acid. The formation of the silver salt can be confirmed by FTIR spectroscopy, observing a shift in the carbonyl group's absorption peak.[\[1\]](#)[\[8\]](#)
- Paste Formulation:
  - In a suitable container, combine the desired weight percentage of silver nanoparticles, **silver 2-ethylhexanoate**, and the organic solvent.
  - Add a dispersant to ensure uniform particle distribution.
  - The composition can be optimized, for instance, a paste with 17.5 wt% **silver 2-ethylhexanoate** has shown excellent results.[\[1\]](#)
- Mixing:

- Thoroughly mix the components using a three-roller mixing grinder to achieve a homogeneous nano-silver paste.[\[9\]](#)

## Protocol 2: Deposition and Curing of Conductive Tracks on a Polymer Substrate

This protocol outlines the steps for creating conductive patterns on a flexible polymer substrate such as polyimide (PI) or polyethylene terephthalate (PET).

Materials:

- Formulated silver ink/paste
- Polymer substrate (e.g., PI, PET film)
- Deposition equipment (e.g., screen printer, inkjet printer, spin coater)
- Curing equipment (e.g., convection oven, laser sintering system)

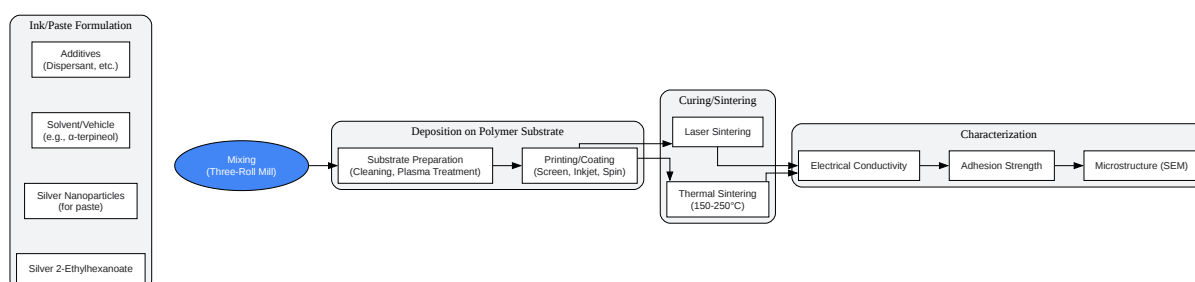
Procedure:

- Substrate Preparation:
  - Clean the polymer substrate to remove any contaminants. For polyimide, atmospheric-pressure plasma treatment can be employed to improve adhesion.[\[10\]](#)
- Deposition:
  - Deposit the silver ink/paste onto the prepared substrate using the chosen method (e.g., screen printing, inkjet printing). The deposition technique will influence the thickness and resolution of the conductive tracks.
- Curing/Sintering:
  - Thermal Sintering: Place the substrate with the printed pattern in a convection oven. A typical thermal treatment involves heating at a temperature between 150°C and 250°C for a duration of 30 minutes.[\[1\]](#)[\[3\]](#)[\[10\]](#) The optimal temperature and time will depend on the specific ink formulation and substrate material. Higher temperatures generally lead to

better conductivity due to more effective decomposition of the organic components and sintering of the silver particles.[1][4]

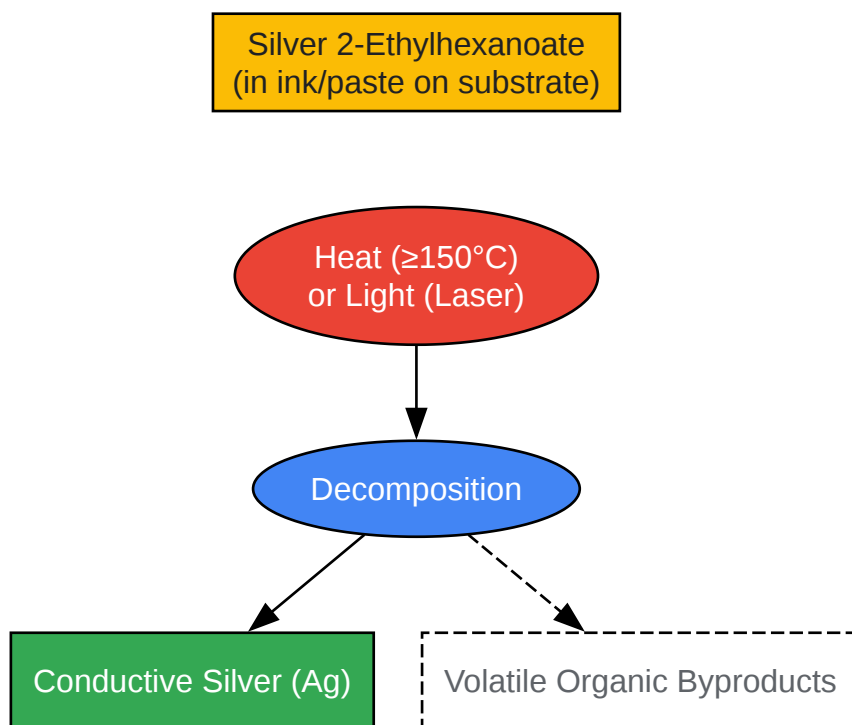
- Laser Sintering: For selective and rapid curing, a laser sintering system can be used. This method is particularly advantageous for temperature-sensitive substrates as it minimizes heat exposure to the bulk material.[11][12][13][14] The laser power and scanning speed need to be carefully optimized to achieve good conductivity without damaging the substrate.[12]

## Visualizations



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Caption: Experimental workflow for creating conductive tracks.



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Caption: Transformation of **silver 2-ethylhexanoate**.

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